

Stable Isotope Profiling: Technical Specifications and Analytical Applications of Hexadecanal-d5

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Compound of Interest

Compound Name: Hexadecanal-d5

Cat. No.: B1162287

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Executive Summary

Hexadecanal-d5 (Palmitaldehyde-d5) is a stable isotope-labeled analog of hexadecanal, a critical fatty aldehyde intermediate in sphingolipid metabolism and the degradation of sphingosine-1-phosphate (S1P). It serves as the gold-standard internal standard (IS) for the quantification of endogenous hexadecanal via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) or GC-MS.

This guide details the physicochemical properties, biological relevance, and a validated analytical workflow for **Hexadecanal-d5**, addressing the specific challenges of aldehyde instability and ionization efficiency.

Physicochemical Specifications

The following data represents the specific isotopologue 15,15,16,16,16-d5, where the terminal methyl group and the adjacent carbon are deuterated. This position is chemically stable and minimizes the risk of deuterium exchange during metabolic processing or ionization.

Core Identity Table

Property	Specification
Compound Name	Hexadecanal-d5
Synonyms	1-Hexadecanal-d5; Palmitaldehyde-d5; FAL 16:0-d5
Chemical Formula	
Molecular Weight (Avg)	245.46 g/mol
Exact Mass (Monoisotopic)	245.2768 Da
CAS Number	2703602-66-6 (Cayman Chemical variant)
Physical State	Solid (Low melting point) or solution in Methyl Acetate
Solubility	Soluble in Ethanol, DMSO, DMF, Chloroform
Stability	High Risk: Prone to oxidation (to Palmitic acid-d5) and trimerization. Store at -20°C or -80°C under argon/nitrogen.

Biological Context: The S1P Pathway & Sjögren-Larsson Syndrome[1]

Hexadecanal is not merely a metabolic byproduct; it is a pivot point in lipid signaling. Its accumulation is the hallmark of Sjögren-Larsson Syndrome (SLS), an autosomal recessive disorder caused by mutations in the ALDH3A2 gene, which encodes Fatty Aldehyde Dehydrogenase (FALDH).[1][2]

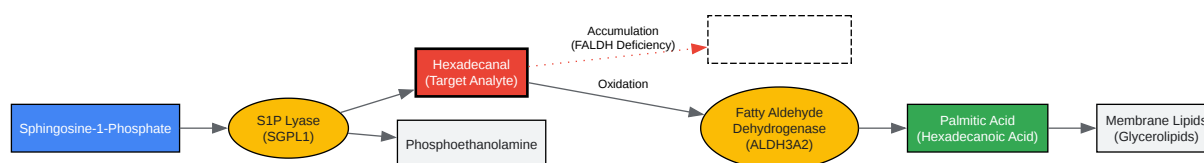
Mechanism of Action[4][5][6]

- S1P Lyase Activity:** Sphingosine-1-Phosphate (S1P) is irreversibly cleaved by S1P Lyase (SGPL1) into Hexadecanal and Phosphoethanolamine.
- FALDH Detoxification:** Under normal conditions, FALDH oxidizes Hexadecanal into Hexadecanoic Acid (Palmitic Acid), which is then incorporated into glycerolipids.

- Pathology: In FALDH deficiency (SLS), Hexadecanal accumulates, reacting with macromolecules and disrupting the skin barrier (ichthyosis) and neurological function.

Pathway Visualization

The following diagram illustrates the metabolic position of Hexadecanal and the block responsible for SLS.



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Caption: Metabolic trajectory of Hexadecanal. In Sjögren-Larsson Syndrome, the FALDH step is blocked, leading to toxic accumulation of the aldehyde.

Analytical Protocol: LC-MS/MS Quantification

Expert Note: Native fatty aldehydes ionize poorly in Electrospray Ionization (ESI) and are unstable during extraction. Direct analysis often yields low sensitivity and variable results. Derivatization is mandatory for robust quantification.

The following protocol uses Semicarbazide (SCZ) derivatization to stabilize the aldehyde and introduce a nitrogenous tag for high-efficiency ESI+ ionization.

Reagents & Preparation[5][7]

- Internal Standard: **Hexadecanal-d5** (1 μ M in Ethanol).
- Derivatizing Agent: Semicarbazide HCl (50 mM in 50 mM Tris-HCl, pH 7.4).
- Extraction Solvent: Chloroform:Methanol (2:1 v/v) (Bligh-Dyer method).

Step-by-Step Workflow

- Sample Spiking: Add 10 μL of **Hexadecanal-d5** IS to 100 μL of plasma or tissue homogenate.
- Derivatization (In-situ): Add 100 μL of Semicarbazide reagent. Vortex and incubate at 40°C for 30 minutes.
 - Why: This converts the unstable aldehyde into a stable Semicarbazone before lipid extraction, preventing oxidation artifacts.
- Extraction: Add 600 μL Chloroform:Methanol (2:1). Vortex vigorously for 1 minute.
- Phase Separation: Centrifuge at 3,000 x g for 5 minutes. Collect the lower organic phase (chloroform layer).
- Drying: Evaporate the organic phase under a stream of nitrogen at 35°C.
- Reconstitution: Dissolve the residue in 100 μL Methanol/Water (80:20) for LC-MS injection.

Mass Spectrometry Parameters (ESI+)

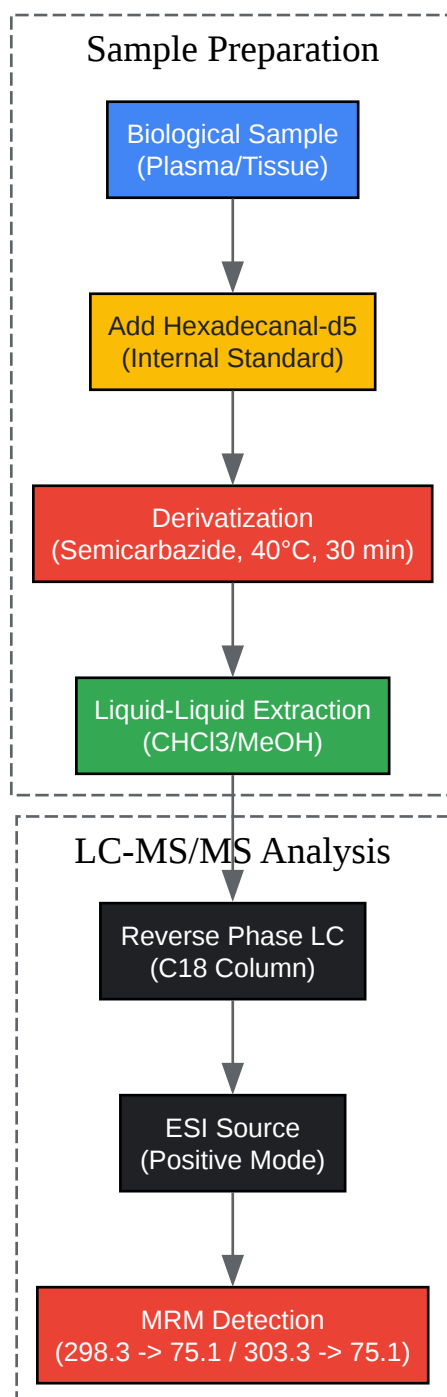
The derivatization shifts the mass and creates a proton-affinitive site.

- Reaction: Hexadecanal ($\text{C}_{16}\text{H}_{32}\text{O}$) + Semicarbazide (NH_2NHNH_2)
Hexadecanal-Semicarbazone ($\text{C}_{16}\text{H}_{31}\text{N}_3\text{O}$) + H_2O
- Mass Shift: MW 240.4
MW 297.5 (approx).
- Isotope Shift: The d5 variant will be +5 Da heavier.

Analyte	Precursor Ion	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (eV)
Hexadecanal-SCZ	298.3	75.1 (SCZ head group)	281.3 (Loss of)	20 - 30
Hexadecanal-d5-SCZ	303.3	75.1 (SCZ head group)	286.3 (Loss of)	20 - 30

Note: The product ion m/z 75.1 corresponds to the protonated semicarbazide moiety (), a common fragment for all semicarbazones. Ensure chromatographic separation from other fatty aldehydes (e.g., Octadecanal).

Workflow Diagram



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Caption: Optimized workflow for Hexadecanal quantification using d5-IS and semicarbazide derivatization.

References

- Nakabo, Y., et al. (2020). Accumulation of Hexadecanal in Sjögren-Larsson Syndrome. Journal of Lipid Research.
- Zhu, X., et al. (2010). LC-MS/MS Analysis of Fatty Aldehydes via Semicarbazide Derivatization. Analytical Chemistry. (Generalized protocol reference).

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Sources

- [1. Clinical, biochemical, and genetic aspects of Sjögren-Larsson syndrome - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Sjogren-Larsson Syndrome: Mechanisms and Management - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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